

# Iodoethane-2,2,2-d3: A Comprehensive Technical Guide for Researchers

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## Compound of Interest

Compound Name: Iodoethane-2,2,2-d3

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An in-depth examination of the physical properties, safety data, and handling protocols for **Iodoethane-2,2,2-d3**, a deuterated ethylating agent crucial for advancements in pharmaceutical research and development.

This technical guide provides a detailed overview of **Iodoethane-2,2,2-d3** (Ethyl-d3 iodide), a valuable isotopically labeled compound in organic synthesis and medicinal chemistry. Its primary application lies in its use as a reagent for introducing a deuterated ethyl group into molecules, a technique essential for metabolism studies, reaction mechanism elucidation, and the development of deuterated drugs with potentially improved pharmacokinetic profiles. This document is intended to serve as a comprehensive resource for researchers, scientists, and drug development professionals, offering readily accessible data on its physical characteristics and critical safety information to ensure its proper and safe utilization in a laboratory setting.

## Core Physical and Chemical Properties

**Iodoethane-2,2,2-d3** is a colorless to yellowish liquid. As a deuterated analog of iodoethane, it shares many chemical properties with its non-deuterated counterpart but with a higher molecular weight due to the presence of three deuterium atoms. This isotopic substitution is key to its utility in various analytical and research applications. Many of its physical properties are well-documented in commercially available sources.

## Summary of Physical Properties

The following table summarizes the key physical properties of **Iodoethane-2,2,2-d3**. This data is compiled from various chemical suppliers and databases, providing a comparative overview for easy reference.








Property	Value
Molecular Formula	CD <sub>3</sub> CH <sub>2</sub> I
Molecular Weight	158.98 g/mol
Boiling Point	69-73 °C (lit.)
Melting Point	-108 °C (lit.)
Density	1.987 g/mL at 25 °C (lit.)
Refractive Index (n <sub>20/D</sub> )	1.509 (lit.)
Flash Point	72 °C (closed cup)

## Safety Data Sheet (SDS) Overview

The safe handling of **Iodoethane-2,2,2-d3** is paramount. This section provides a summary of the essential safety information typically found in a Safety Data Sheet (SDS). Users should always consult the specific SDS provided by their supplier before handling this chemical.

## Hazard Identification

**Iodoethane-2,2,2-d3** is classified as a hazardous substance. The following table outlines its hazard classifications and associated statements.

Hazard Class	GHS Pictogram(s)	Signal Word	Hazard Statement(s)
Flammable Liquid	 alt text	Danger	H226: Flammable liquid and vapor.
Acute Toxicity, Oral	 alt text	Warning	H302: Harmful if swallowed.
Skin Corrosion/Irritation	 alt text	Warning	H315: Causes skin irritation.
Eye Damage/Irritation	 alt text	Warning	H319: Causes serious eye irritation.
Respiratory or Skin Sensitization	 alt text	Danger	H334: May cause allergy or asthma symptoms or breathing difficulties if inhaled. H317: May cause an allergic skin reaction.
Germ Cell Mutagenicity	 alt text	Warning	H341: Suspected of causing genetic defects.
Specific Target Organ Toxicity (Single Exposure)	 alt text	Warning	H335: May cause respiratory irritation.

## First-Aid Measures

Exposure Route	First-Aid Procedure
Inhalation	Move victim to fresh air and keep at rest in a position comfortable for breathing. If experiencing respiratory symptoms, call a poison center or doctor.
Skin Contact	Remove contaminated clothing. Wash skin with plenty of soap and water. If skin irritation or rash occurs, get medical advice/attention.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
Ingestion	Call a poison center or doctor if you feel unwell. Rinse mouth. Do NOT induce vomiting.

## Handling and Storage

**Handling:** Use only in a well-ventilated area. Wear personal protective equipment. Avoid breathing vapors or mists. Keep away from open flames, hot surfaces, and sources of ignition. Take precautionary measures against static discharge.

**Storage:** Store in a well-ventilated place. Keep container tightly closed. Store refrigerated (+2°C to +8°C).[1] Protect from light.[1] Incompatible with strong bases, magnesium, and strong oxidizing agents.[2]

## Experimental Protocols

The following sections describe generalized experimental protocols for the synthesis of **Iodoethane-2,2,2-d3** and the determination of its key physical properties. These are intended as illustrative examples and may require optimization based on specific laboratory conditions and equipment.

## Synthesis of Iodoethane-2,2,2-d3

The synthesis of **Iodoethane-2,2,2-d3** typically follows the well-established method for preparing iodoalkanes from the corresponding alcohol using iodine and red phosphorus.

Materials:

- Ethanol-2,2,2-d3 ( $\text{CD}_3\text{CH}_2\text{OH}$ )
- Red Phosphorus
- Iodine
- Anhydrous sodium carbonate
- Anhydrous calcium chloride
- Distillation apparatus
- Reaction flask with reflux condenser and dropping funnel

Procedure:

- In a round-bottom flask, a mixture of red phosphorus and Ethanol-2,2,2-d3 is prepared.
- The flask is cooled in an ice bath.
- Finely powdered iodine is added portion-wise through the dropping funnel with constant stirring. The rate of addition is controlled to prevent the reaction from becoming too vigorous.
- After the addition of iodine is complete, the mixture is allowed to stand at room temperature for a period, followed by gentle heating under reflux to complete the reaction.
- The crude **Iodoethane-2,2,2-d3** is then isolated by distillation.
- The distillate is washed with a dilute solution of anhydrous sodium carbonate to remove any acidic impurities, followed by a water wash.
- The product is dried over anhydrous calcium chloride and then purified by fractional distillation.



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A generalized workflow for the synthesis of **Iodoethane-2,2,2-d3**.

## Determination of Boiling Point

Apparatus:

- Thiele tube or similar heating apparatus
- Thermometer
- Small test tube
- Capillary tube (sealed at one end)

Procedure:

- A small amount of **Iodoethane-2,2,2-d3** is placed in the small test tube.
- The thermometer is immersed in the liquid, ensuring the bulb is fully covered.
- The capillary tube is placed in the test tube with the open end downwards.
- The apparatus is gently heated. A stream of bubbles will emerge from the capillary tube as the air inside expands.
- Heating is continued until a continuous stream of bubbles is observed.
- The heat is then removed, and the liquid is allowed to cool.
- The boiling point is the temperature at which the liquid just begins to enter the capillary tube.

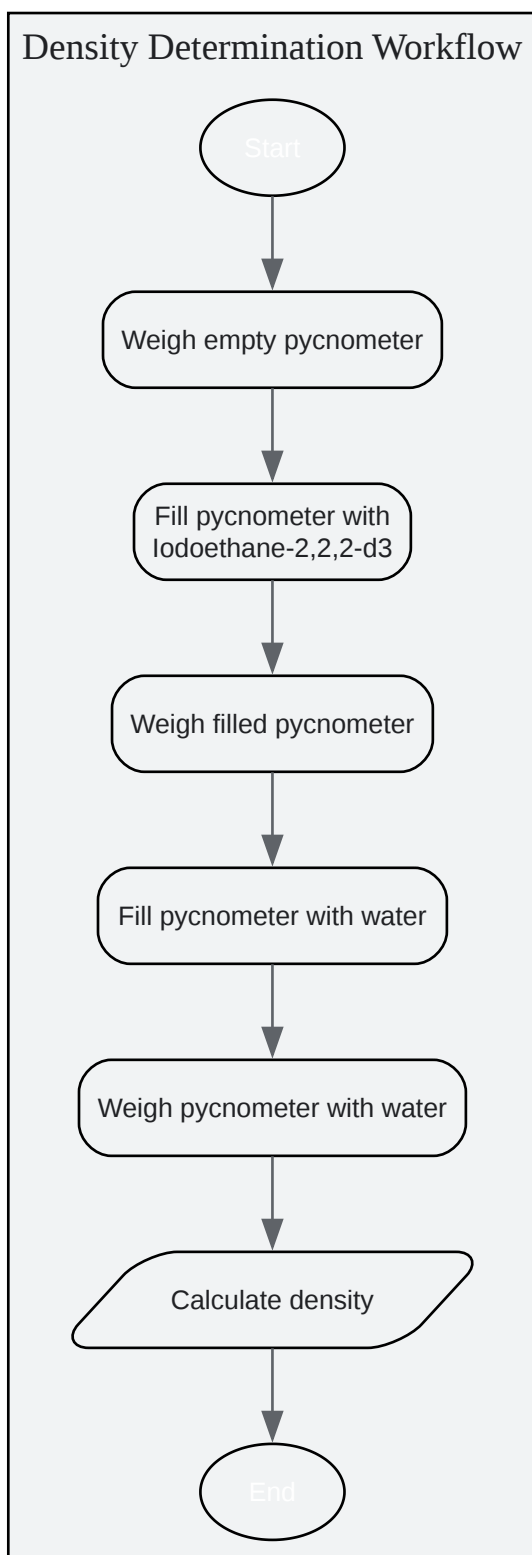
## Determination of Density

Apparatus:

- Pycnometer (specific gravity bottle) of a known volume
- Analytical balance

Procedure:

- The empty, clean, and dry pycnometer is weighed.
- The pycnometer is filled with **Iodoethane-2,2,2-d3**, ensuring no air bubbles are trapped, and weighed again. The temperature of the liquid is recorded.
- The pycnometer is then emptied, cleaned, dried, and filled with distilled water and weighed again at the same temperature.
- The density of **Iodoethane-2,2,2-d3** is calculated using the following formula: Density = (Mass of **Iodoethane-2,2,2-d3** / Mass of water) \* Density of water at the measurement temperature.



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A logical workflow for determining the density of **Iodoethane-2,2,2-d3**.



This comprehensive guide provides essential information for the safe and effective use of **Iodoethane-2,2,2-d<sub>3</sub>** in a research setting. It is imperative that all laboratory personnel familiarize themselves with this information and the complete Safety Data Sheet before commencing any work with this compound.

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## References

- 1. Iodoethane-2,2,2-D<sub>3</sub> (D, 98%) + copper wire | Cambridge Isotope Laboratories, Inc. [isotope.com]
- 2. 7439-87-4 CAS MSDS (Iodoethane--d<sub>3</sub>) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
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